

Health and safety information for handling tolylboronic acid

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Compound of Interest

Compound Name: *Tolylboronic acid*

Cat. No.: *B124818*

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An In-depth Technical Guide to the Health and Safety of **Tolylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for handling **tolylboronic acid**, a reagent commonly used in organic synthesis, particularly in Suzuki coupling reactions. Due to its hazardous properties, a thorough understanding of safe handling practices, emergency procedures, and disposal methods is crucial for all personnel working with this compound. This document outlines the key hazards, protective measures, and response protocols to ensure a safe laboratory environment.

Hazard Identification and Classification

Tolylboronic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data.^{[1][2][3]}

Table 1: GHS Hazard Classification for **Tolylboronic Acid**

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][2][3][4][5]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[1][2][3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1][2][3][4][5]
Acute Toxicity, Oral (for 4-Tolylboronic acid)	Category 4	H302: Harmful if swallowed.[5]

Signal Word: Warning[1][4][5]

Pictograms:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of **tolylboronic acid** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **Tolylboronic Acid** Isomers

Property	4-Tolylboronic acid	2-Tolylboronic acid	m-Tolylboronic acid
CAS Number	5720-05-8[4][5][6][7]	16419-60-6[8]	17933-03-8[2][9]
Molecular Formula	C ₇ H ₉ BO ₂ [3][5][6][7]	C ₇ H ₉ BO ₂ [8]	C ₇ H ₉ BO ₂ [9]
Molecular Weight	135.96 g/mol [3][5][7]	135.96 g/mol [8]	135.96 g/mol [9]
Appearance	White to off-white solid/crystalline powder.[7]	Beige crystalline powder.[10]	Solid.
Melting Point	256-263 °C[5][6][7]	162-164 °C[10]	Not specified.
Boiling Point	275.2 °C at 760 mmHg[5][6]	Not specified.	Not specified.
Solubility	Slightly soluble in water.[10]	Slightly soluble in water.[10]	Not specified.

Safe Handling and Storage

Adherence to strict handling and storage protocols is mandatory to minimize exposure risks.

Engineering Controls

- Ventilation: Handle **tolylboronic acid** exclusively in a well-ventilated area, such as a certified chemical fume hood, to avoid inhalation of dust.[1][4][5] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation. [4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical. The following equipment must be worn when handling **tolylboronic acid**:

Table 3: Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards. [1][11]	Protects eyes from dust particles and potential splashes.[11]
Hand Protection	Chemically resistant, impervious gloves (e.g., disposable nitrile or butyl rubber gloves).[1][11][12] Gloves must be inspected before use and changed immediately upon contamination.[1][11]	Prevents skin contact. Proper glove removal technique is essential to avoid cross-contamination.[11]
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are mandatory.[11]	Protects skin from accidental spills and contact.[1]
Respiratory Protection	For operations that may generate significant dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used if engineering controls are insufficient.[1][4]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1][8]

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][5]
- Recommended storage temperatures can range from 0-8°C or refrigerated conditions to maintain quality.[4][7]

- Store away from incompatible materials such as strong oxidizing agents and strong acids.^[2]
^[4]

Experimental Protocols: Emergency and Disposal Procedures

While specific toxicological experiment protocols are not publicly available, the following procedures for handling emergencies and disposal are critical for laboratory safety.

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First-Aid Protocols for **Tolylboronic Acid** Exposure

Exposure Route	Protocol
Inhalation	1. Remove the victim to fresh air immediately.[1] [4][5] 2. If breathing is difficult, administer oxygen.[1][13] 3. If the victim is not breathing, provide artificial respiration. Do not use mouth-to-mouth resuscitation.[1] 4. Seek immediate medical attention.[1][4]
Skin Contact	1. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [1][2][4] 2. Remove all contaminated clothing and shoes.[1][5] 3. If skin irritation occurs or persists, seek medical advice.[1][2]
Eye Contact	1. Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][2][4][5] 2. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4][5] 3. Seek immediate medical attention from an ophthalmologist.[2][8]
Ingestion	1. Rinse mouth thoroughly with water.[4][5][8] 2. Do NOT induce vomiting.[5] 3. Never give anything by mouth to an unconscious person.[8] 4. Seek immediate medical attention.[4][5]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate Personnel: Evacuate non-essential personnel from the spill area.[1][5]
- Ensure Ventilation: Ensure adequate ventilation.
- Avoid Dust Formation: Do not create dust clouds. Avoid breathing dust and vapors.[1][5][8]
- Personal Protection: Wear all required PPE as outlined in Table 3, including respiratory protection.[1][5]

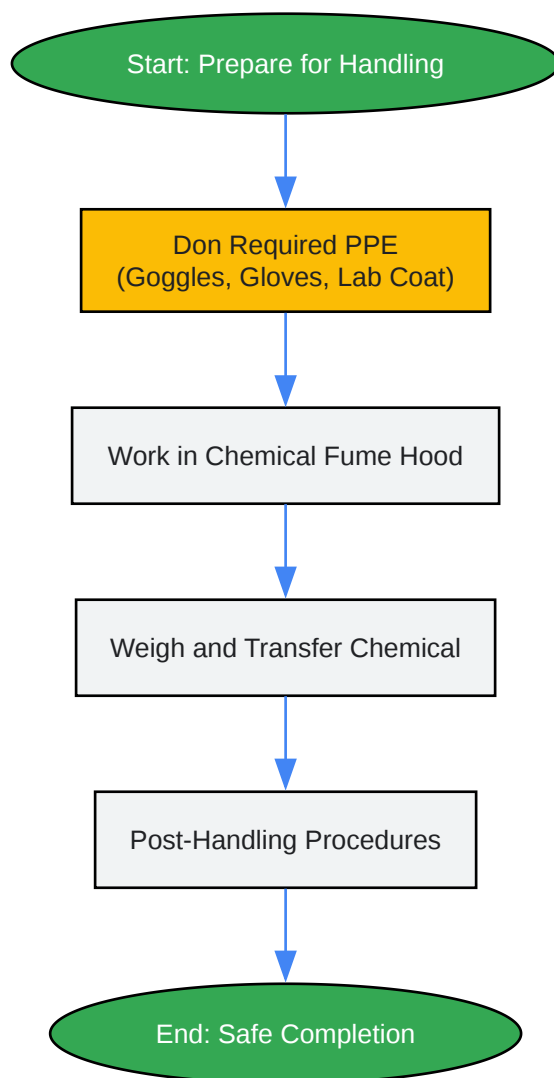
- Containment and Cleanup:
 - Sweep up the spilled solid material using non-sparking tools.[\[1\]](#)[\[4\]](#)
 - Collect the material and place it into a suitable, closed, and labeled container for disposal.
[\[1\]](#)[\[4\]](#)[\[8\]](#)
 - Clean the affected area thoroughly.
- Environmental Precautions: Prevent the spilled material from entering drains or waterways.
[\[1\]](#)[\[8\]](#)

Waste Disposal

- Dispose of **tolylboronic acid** and any contaminated materials as hazardous waste.[\[4\]](#)
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[\[4\]](#)
- It is recommended to use a licensed professional waste disposal service.[\[8\]](#)

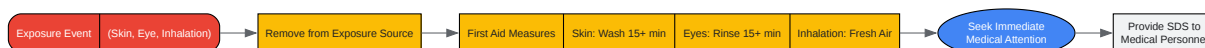
Visualized Safety Workflows

The following diagrams illustrate key safety and emergency response workflows.



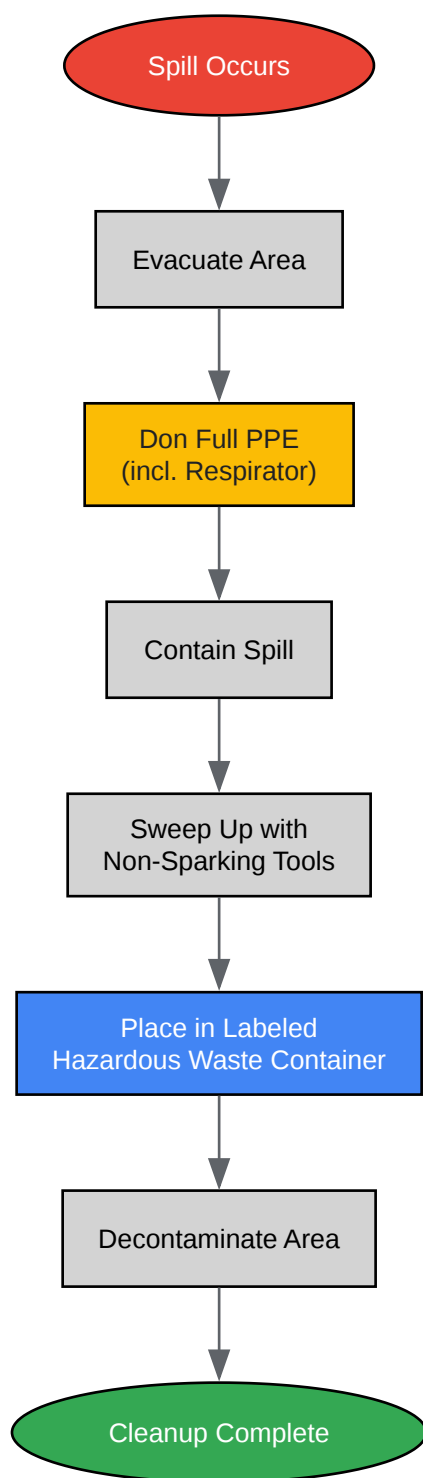
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Caption: Standard workflow for safely handling **tolylboronic acid**.



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Caption: Logical flow for responding to an exposure event.



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Caption: Step-by-step procedure for cleaning up a **tolyboronic acid** spill.

Toxicological Information

The toxicological properties of **tolyboronic acid** have not been fully investigated.[4] However, the available data indicates potential for harm.

Table 5: Acute Toxicity Data for 4-**Tolyboronic Acid**

Test Type	Route of Exposure	Species	Dose/Duration
LD50 (Lethal Dose, 50%)	Intravenous	Mouse	172 mg/kg[6]

Note: This data is for 4-**tolyboronic acid**. "Details of toxic effects not reported other than lethal dose value." [6]

Carcinogenicity: There is no information available to indicate that **tolyboronic acid** is a carcinogen.[4][8] No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[8]

This technical guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for the specific **tolyboronic acid** isomer you are using and consult with your institution's Environmental Health and Safety (EHS) department for any questions or concerns.

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